

Potential off-target effects of Abbv-clis-484

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Compound of Interest

Compound Name: *Abbv-clis-484*
CAS No.: *2489404-97-7*
Cat. No.: *B10829300*

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Technical Support Center: Abbv-clis-484

This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and frequently asked questions (FAQs) regarding the potential off-target effects of **Abbv-clis-484**.

Frequently Asked Questions (FAQs)

Q1: What is **Abbv-clis-484** and what is its primary mechanism of action?

Abbv-clis-484 is a first-in-class, orally bioavailable small molecule inhibitor that dually targets the protein tyrosine phosphatases PTPN2 and PTPN1.[1][2][3][4] Its primary mechanism of action is to enhance anti-tumor immunity by amplifying the intrinsic tumor response to interferon and promoting the activation and function of various immune cells, including NK cells and CD8+ T-cells.[1][4][5] This is achieved through the enhancement of the JAK-STAT signaling pathway.[1][4]

Q2: What is the rationale for targeting both PTPN2 and PTPN1?

Both PTPN2 and PTPN1 are key negative regulators of inflammatory signaling pathways.^[6] Genetic deletion of either of these phosphatases in tumor or immune cells has been shown to promote anti-tumor immunity. Therefore, dual inhibition is a promising strategy for cancer immunotherapy.

Q3: Has **Abbv-clis-484** been tested for off-target activity?

Yes, extensive preclinical studies have been conducted to evaluate the selectivity of **Abbv-clis-484**. Wide-range selectivity screens across a diverse panel of phosphatases, kinases, and other receptors, including the hERG channel, have shown no significant off-target activity.

Q4: Where can I find the detailed data from the off-target activity screens?

The comprehensive results of the selectivity screens are available in the supplementary information of the primary publication:

- Baumgartner, C.K., et al. The PTPN2/PTPN1 inhibitor **ABBV-CLS-484** unleashes potent anti-tumour immunity. *Nature* 622, 850–862 (2023).^[1]

Researchers are encouraged to consult this publication for in-depth quantitative data and experimental protocols.

Troubleshooting Guide

Issue: Unexpected cellular phenotype observed in my in vitro experiment.

- **Confirm On-Target Activity:** Before investigating potential off-target effects, it is crucial to confirm that the observed phenotype is not a result of the potent on-target inhibition of PTPN2 and PTPN1. The dual inhibition of these phosphatases can have broad effects on immune cell activation and interferon signaling.
- **Review Selectivity Data:** Refer to the selectivity data published in the supplementary materials of Baumgartner, C.K., et al. *Nature* 622, 850–862 (2023). This will provide a comprehensive list of tested off-targets and the corresponding activity of **Abbv-clis-484**.
- **Consider the Cellular Context:** The expression levels of PTPN2, PTPN1, and potential off-targets can vary significantly between different cell lines and primary cells. Analyze the

transcriptomic or proteomic data of your experimental system to assess the expression of any potential off-target proteins of concern.

- Control Experiments:
 - Dose-Response Curve: Perform a detailed dose-response curve to determine if the unexpected phenotype is observed at concentrations significantly higher than the IC₅₀ for PTPN2 and PTPN1.
 - Structural Analogs: If available, use a structurally related but inactive analog of **Abbv-clis-484** as a negative control.
 - Genetic Knockdown/Knockout: Use siRNA, shRNA, or CRISPR/Cas9 to knock down or knock out PTPN2 and PTPN1 to see if this recapitulates the observed phenotype.

Issue: Discrepancy between my results and published data.

- Verify Compound Integrity: Ensure the purity and integrity of your **Abbv-clis-484** compound. Degradation or impurities could lead to unexpected results.
- Experimental Conditions: Carefully review and compare your experimental protocol with the methodologies detailed in the primary literature. Pay close attention to cell culture conditions, reagent concentrations, and incubation times.
- Cell Line Authentication: Confirm the identity and purity of your cell lines. Misidentification or contamination of cell lines is a common source of experimental variability.

Data on Selectivity of Abbv-clis-484

The following tables summarize the publicly available quantitative data on the selectivity of **Abbv-clis-484**. For a comprehensive dataset, please refer to the supplementary information of Baumgartner, C.K., et al. Nature622, 850–862 (2023).

Table 1: In Vitro Potency against Target Phosphatases

Target	IC50 (nM)
PTPN2	1.8
PTPN1	2.5

Data extracted from preclinical studies.

Table 2: Selectivity against Other Phosphatases

Phosphatase	Activity
PTPN9	6-8 fold weaker than PTPN2/N1
SHP-1 (PTPN6)	No detectable activity
SHP-2 (PTPN11)	No detectable activity

This table represents a subset of the full selectivity panel. The complete panel is available in the primary publication.

Experimental Protocols

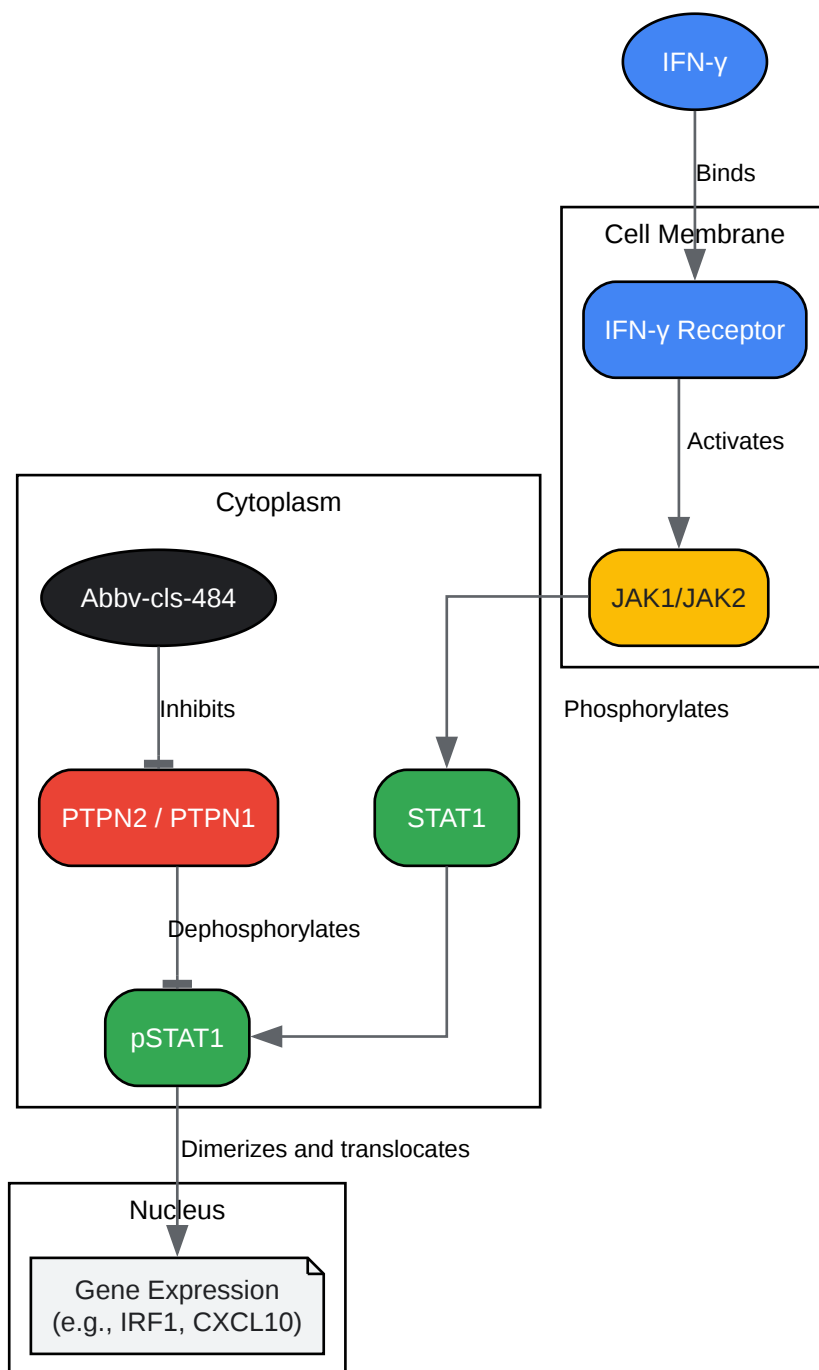
Detailed experimental protocols for the key assays used to characterize **Abbv-clis-484** can be found in the Methods section of Baumgartner, C.K., et al. Nature622, 850–862 (2023).

Researchers should refer to this publication for precise methodologies for the following assays:

- In vitro phosphatase activity assays
- Cell-based phospho-STAT assays
- Immune cell activation and function assays
- In vivo tumor model studies
- Broad-panel kinase and phosphatase selectivity screening

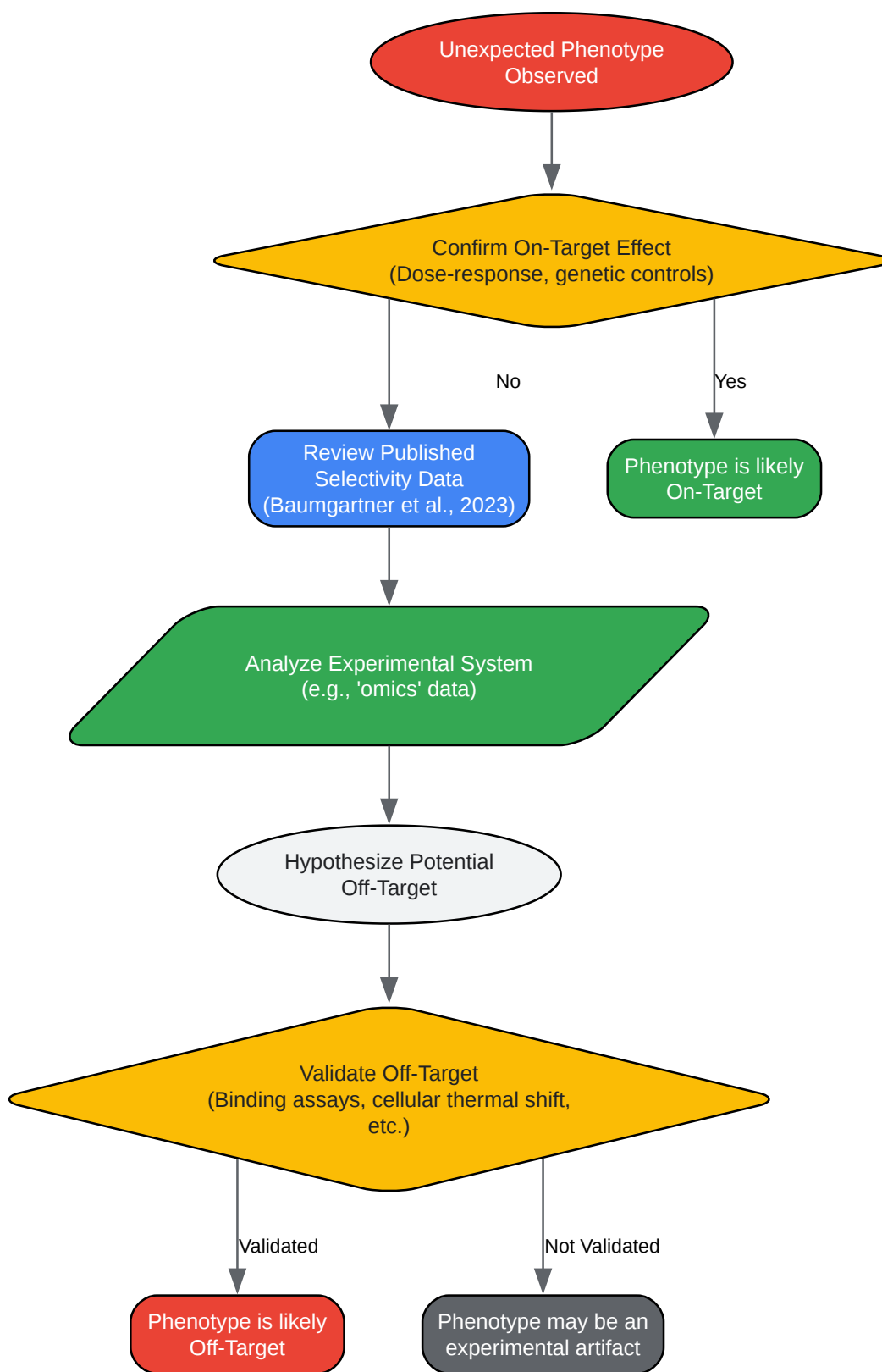
Visualizations

Below are diagrams illustrating the key signaling pathway and the logical workflow for investigating potential off-target effects.



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Fig. 1: Simplified signaling pathway of **Abbv-clis-484** action.



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Fig. 2: Troubleshooting workflow for unexpected phenotypes.

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